Application Notes and Protocols for Methyl 2-bromo-5-hydroxybenzoate

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Compound of Interest	
Compound Name:	*Methyl 2-bromo-5-hydroxybenzoate*
CAS No.:	*154607-00-8*
Cat. No.:	*B175680*

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Introduction: Understanding the Reactivity and Sensitivity of **Methyl 2-bromo-5-hydroxybenzoate**

Methyl 2-bromo-5-hydroxybenzoate is a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and other complex molecules.[1] Its utility stems from the three functional groups present on the benzene ring: a bromine atom, a hydroxyl group, and a methyl ester. This trifecta of reactivity allows for a wide range of chemical transformations, but also necessitates careful handling and storage to ensure the compound's integrity and the safety of laboratory personnel.

The hydroxyl group makes the aromatic ring highly activated towards electrophilic substitution, while the bromine atom can participate in cross-coupling reactions or be removed. The methyl ester provides a handle for hydrolysis or amidation. However, this reactivity also means the compound is susceptible to degradation. The phenolic hydroxyl group is prone to oxidation, and the carbon-bromine bond can be labile, particularly when exposed to light.

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These application notes provide a comprehensive guide to the safe handling and optimal storage of **Methyl 2-bromo-5-hydroxybenzoate**, grounded in an understanding of its chemical properties. The protocols outlined below are designed to be self-validating, ensuring the material's purity and stability for downstream applications.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of **Methyl 2-bromo-5-hydroxybenzoate** is fundamental to its proper handling. Key data are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$C_8H_7BrO_3$	[2][3]
Molecular Weight	231.04 g/mol	[2][3]
Appearance	Solid	[1]
Melting Point	96-98 °C	[1]
Solubility	Poorly soluble in water. Soluble in organic solvents such as chloroform, dichloromethane, and ethyl acetate.	[4]
CAS Number	154607-00-8	[1][3][5]

Health and Safety Information: A Proactive Approach to Risk Mitigation

Methyl 2-bromo-5-hydroxybenzoate is classified as a hazardous substance, and appropriate precautions must be taken to avoid exposure.

Hazard Identification:

- Skin Irritation: Causes skin irritation.[2][3]

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- Eye Irritation: Causes serious eye irritation.[2][3]
- Respiratory Irritation: May cause respiratory irritation.[2][3]

Personal Protective Equipment (PPE):

A risk assessment should always be conducted before handling this compound. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Nitrile gloves. Gloves should be inspected before use and changed frequently, especially if contact with the compound is suspected.
- Body Protection: A lab coat should be worn at all times.
- Respiratory Protection: Handling should be performed in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of dust.

Detailed Handling Protocols

Adherence to a strict handling protocol is crucial for both safety and maintaining the quality of the reagent.

Receiving and Initial Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Verify that the label correctly identifies the compound as **Methyl 2-bromo-5-hydroxybenzoate** and matches the order specifications.
- Note the lot number and date of receipt in the laboratory inventory.

Weighing and Dispensing:

- Work Area Preparation: All weighing and dispensing operations must be conducted in a certified chemical fume hood to minimize inhalation exposure. The work surface should be clean and free of contaminants.

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- Personal Protective Equipment: Don the appropriate PPE as outlined above.
- Static Control: Take precautions to prevent static discharge, which can cause the fine powder to disperse. An anti-static gun or mat can be employed.
- Dispensing: Use a clean, dry spatula for transferring the solid. Avoid generating dust.
- Container Sealing: Immediately after dispensing the desired amount, securely seal the main container. It is advisable to purge the headspace with an inert gas like argon before sealing, especially for long-term storage.
- Cleaning: Clean any spills on the balance and surrounding area immediately using a damp cloth or paper towel, taking care not to create dust. Dispose of cleaning materials as hazardous waste.

Optimal Storage Procedures: Preserving Compound Integrity

The stability of **Methyl 2-bromo-5-hydroxybenzoate** is paramount for reproducible experimental results. Improper storage can lead to degradation, introducing impurities that can compromise downstream reactions.

Key Storage Considerations:

- Light Sensitivity: This compound is known to be light-sensitive. Exposure to light, particularly UV radiation, can induce photodegradation, likely through the cleavage of the carbon-bromine bond, leading to the formation of radical species and subsequent decomposition products. To mitigate this, the compound must be stored in an amber or opaque container.
- Atmosphere: Due to the potential for oxidation of the phenolic hydroxyl group, it is highly recommended to store **Methyl 2-bromo-5-hydroxybenzoate** under an inert atmosphere. Purging the container with dry argon or nitrogen before sealing will displace oxygen and moisture, significantly enhancing long-term stability.
- Temperature: While some sources suggest ambient temperature storage, a more controlled environment is preferable to minimize the rate of any potential degradation reactions.[1] A storage temperature of 10°C to 25°C is recommended for routine use.[6] For long-term

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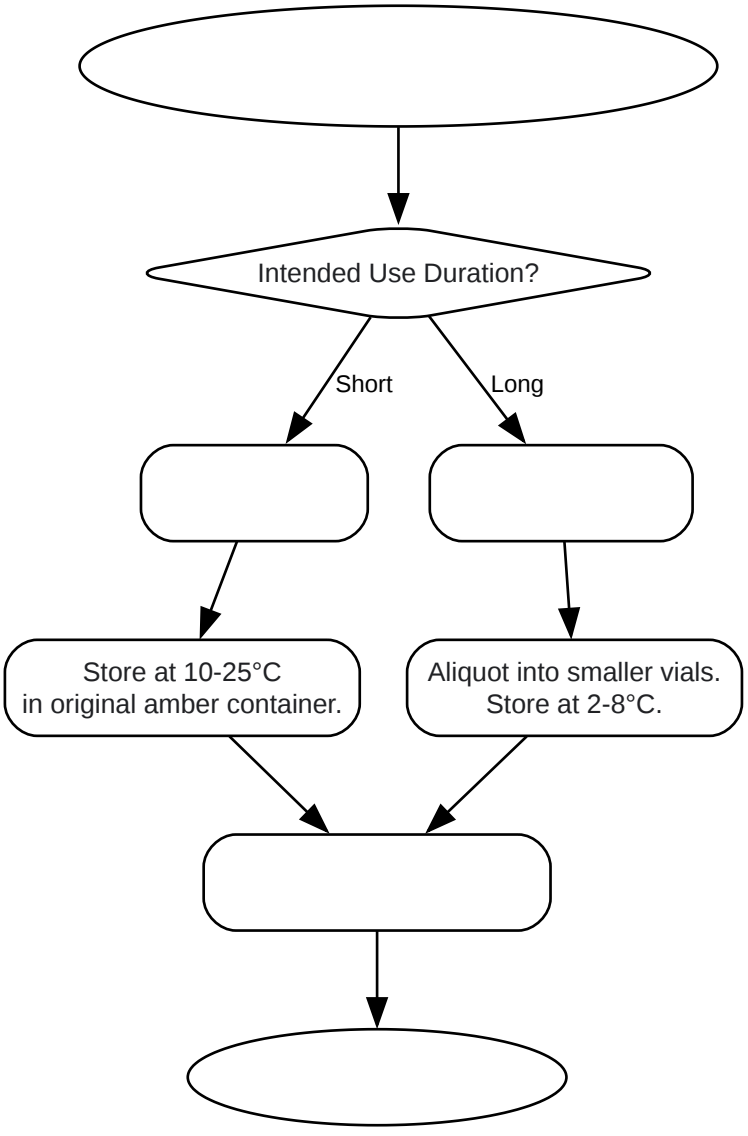
archival storage, refrigeration at 2°C to 8°C is advisable. Avoid freezing, as this can introduce moisture through condensation upon thawing.

- Container: The primary container should be well-sealed to prevent the ingress of moisture and air. For larger quantities, consider aliquoting the material into smaller, single-use vials to minimize repeated opening and closing of the main stock container.

Storage Condition Decision Workflow



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Caption: Decision workflow for appropriate storage conditions.

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Incompatibilities and Decomposition Hazards

To prevent hazardous reactions and maintain the purity of the compound, it is crucial to be aware of its incompatibilities.

- Strong Oxidizing Agents: The phenolic hydroxyl group is susceptible to oxidation. Contact with strong oxidizing agents (e.g., nitric acid, permanganates, peroxides) can lead to vigorous reactions and the formation of colored quinone-type byproducts.
- Strong Bases: Strong bases will deprotonate the phenolic hydroxyl group, forming a phenoxide. While this is a common synthetic transformation, uncontrolled mixing can be exothermic.
- Thermal Decomposition: While specific thermal decomposition data for this compound is not readily available, heating similar aromatic compounds can release toxic and corrosive fumes, including carbon monoxide, carbon dioxide, and hydrogen bromide. Therefore, avoid exposing the compound to high temperatures.

Spill and Waste Disposal Protocol

In the event of a spill or for the disposal of waste, the following procedures should be followed.

Spill Response:

- Evacuate and Ventilate: If a significant amount of dust is generated, evacuate the immediate area and ensure the fume hood is operating at maximum capacity.
- Containment: For small spills, gently cover the material with an inert absorbent material like vermiculite or sand.
- Collection: Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste. Avoid sweeping, as this can create dust.
- Decontamination: Clean the spill area with a cloth dampened with a suitable solvent (e.g., ethanol or acetone), followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

Waste Disposal:

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As a halogenated organic compound, **Methyl 2-bromo-5-hydroxybenzoate** must be disposed of as hazardous waste.

- Segregation: Do not mix waste containing this compound with non-halogenated organic waste streams.
- Labeling: Collect all waste in a clearly labeled, compatible container. The label should include "Hazardous Waste," the full chemical name, and the associated hazard symbols.
- Collection: Arrange for pickup by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal service.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 18933688, **Methyl 2-bromo-5-hydroxybenzoate**. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 11601501, Methyl 5-(2-bromoacetyl)-2-hydroxybenzoate. Retrieved from [Link]
- Mustafa, G., Khan, I. U., Ashiq, M. Z., & Akkurt, M. (2012). Methyl 5-bromo-2-hydroxybenzoate. Acta Crystallographica Section E: Structure Reports Online, 68(Pt 5), o1467. [Link]
- PubChem. (n.d.). **Methyl 2-bromo-5-hydroxybenzoate**. Retrieved from [Link]
- Science Ready. (n.d.). Safe Handing & Disposal of Organic Substances – HSC Chemistry. Retrieved from [Link]

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Sources

- 1. Methyl 2-bromo-5-hydroxybenzoate | 154607-00-8 [sigmaaldrich.com]

- 2. researchgate.net [researchgate.net]
- 3. Methyl 2-bromo-5-hydroxybenzoate | C8H7BrO3 | CID 18933688 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Methyl 5-bromo-2-hydroxybenzoate - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 154607-00-8 Cas No. | Methyl 2-bromo-5-hydroxybenzoate | Apollo [store.apolloscientific.co.uk]
- 6. biosynth.com [biosynth.com]

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